

comparative analysis of 2-Methyl-4-undecanone and DEET repellency

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Compound of Interest

Compound Name: 2-Methyl-4-undecanone

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Comparative Repellency Analysis: 2-Methyl-4-undecanone vs. DEET

In the landscape of insect repellents, N,N-diethyl-meta-toluamide (DEET) has long been considered the gold standard for broad-spectrum efficacy. However, the demand for alternative repellents, particularly those derived from natural sources, has driven research into compounds like **2-Methyl-4-undecanone**, more commonly known as 2-undecanone or methyl nonyl ketone. This guide provides a comparative analysis of the repellency of 2-undecanone and DEET, focusing on experimental data, methodologies, and the underlying signaling pathways.

Quantitative Repellency Data

The following tables summarize the comparative efficacy of 2-undecanone and DEET against various mosquito species from several studies. The primary metric for comparison is the complete protection time (CPT), which is the duration from application to the first confirmed insect bite, and percentage repellency at specific time points.

Table 1: Repellency against Aedes aegypti (Yellow Fever Mosquito)

Repellent (Concentration)	Application Rate/Dose	Complete Protection Time (CPT) in minutes	Percent Repellency (Time Post- Application)	Source(s)
2-Undecanone (5%)	~1 ml on cloth	>280	96.5% (0 hours), 90.1% (3 hours)	[1]
2-Undecanone (20%) in mineral oil	Not specified	Not specified	96.5% (0 hrs), 90.1% (3 hrs), 78.5% (6 hrs)	[1]
DEET (7%)	Not specified	90	Not specified	[2]
DEET (14.25% in Off!™)	Not specified	>120	100% (initial)	[1]
DEET (20%)	Not specified	Not specified	96.0% (0 hrs), 73.9% (3 hrs), 75.9% (6 hrs)	[1]
DEET (23.8%)	Not specified	301.5 ± 37.6	>95% for at least 8 hours	[3]

Table 2: Repellency against Aedes albopictus (Asian Tiger Mosquito)

Repellent (Concentration)	Application Rate/Dose	Complete Protection Time (CPT) in minutes	Percent Repellency (Time Post- Application)	Source(s)
2-Undecanone (5%)	Not specified	Not specified	100% (0 hrs), fluctuating to upper 60s% at later intervals	[1]
DEET (14.25% in Off!™)	Not specified	>120	>90% (6 hours)	[1]

Table 3: Repellency against *Culex quinquefasciatus* (Southern House Mosquito)

Repellent (Concentration)	Application Rate/Dose	Complete Protection Time (CPT) in minutes	Percent Repellency (Time Post- Application)	Source(s)
2-Undecanone (5% and 20%)	Not specified	Not specified	>95% (0 hrs), diminishing to 60-74% (6 hrs)	[1]
DEET (14.25% in Off!™)	Not specified	>120	>95% (6 hours)	[1]

Experimental Protocols

The "arm-in-cage" assay is a standardized and widely used method for evaluating the efficacy of topical insect repellents.[4][5][6][7]

Arm-in-Cage Repellency Assay

Objective: To determine the complete protection time (CPT) of a topical repellent against host-seeking female mosquitoes.

Materials:

- Test cages (e.g., 40 x 40 x 40 cm)[4]
- 200-250 host-seeking, disease-free female mosquitoes (e.g., *Aedes aegypti*, *Aedes albopictus*, *Culex quinquefasciatus*)[4]
- Human volunteers
- Test repellent formulations (e.g., 2-undecanone, DEET) and a control substance (e.g., ethanol or the repellent's base formulation without the active ingredient).
- Protective gloves (e.g., elbow-length, latex)[8]

- Micropipette or syringe for precise application of repellent.
- Timer

Procedure:

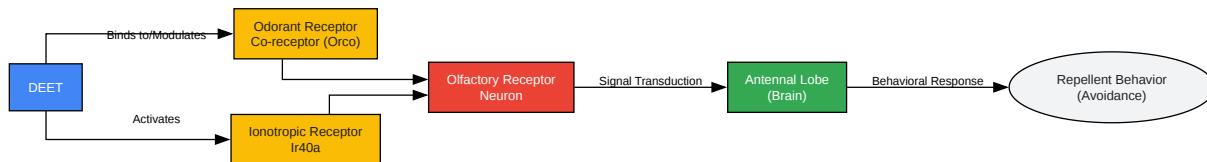
- Volunteer Preparation: A defined area of a volunteer's forearm is marked for repellent application. The rest of the arm and hand are covered by a protective glove.[8]
- Repellent Application: A precise amount of the test repellent is applied evenly to the marked area of the skin.
- Exposure: The volunteer inserts their treated forearm into the cage containing the mosquitoes for a fixed period (e.g., 3 minutes) at regular intervals (e.g., every 15 or 30 minutes).[4][5]
- Observation: The time to the first confirmed mosquito bite is recorded. A confirmed bite is often defined as a bite followed by another within a short period.[4] The test for a given repellent is concluded after the first confirmed bite.
- Data Collection: The CPT is the time from the application of the repellent until the first confirmed bite.
- Control: The procedure is repeated with the control substance to ensure the mosquitoes are actively seeking a host.

Signaling Pathways and Mechanisms of Action

The repellent effects of both 2-undecanone and DEET are primarily mediated through the insect's olfactory system. However, the specific molecular targets and pathways differ.

DEET Signaling Pathway

DEET is known to have a multi-modal mechanism of action, affecting multiple olfactory receptors.[9] It can both activate repellent pathways and inhibit the detection of attractive host odors.[10][11] The odorant receptor co-receptor (Orco) and ionotropic receptor Ir40a have been identified as key molecular targets for DEET in insects like *Drosophila melanogaster* and mosquitoes.[9]

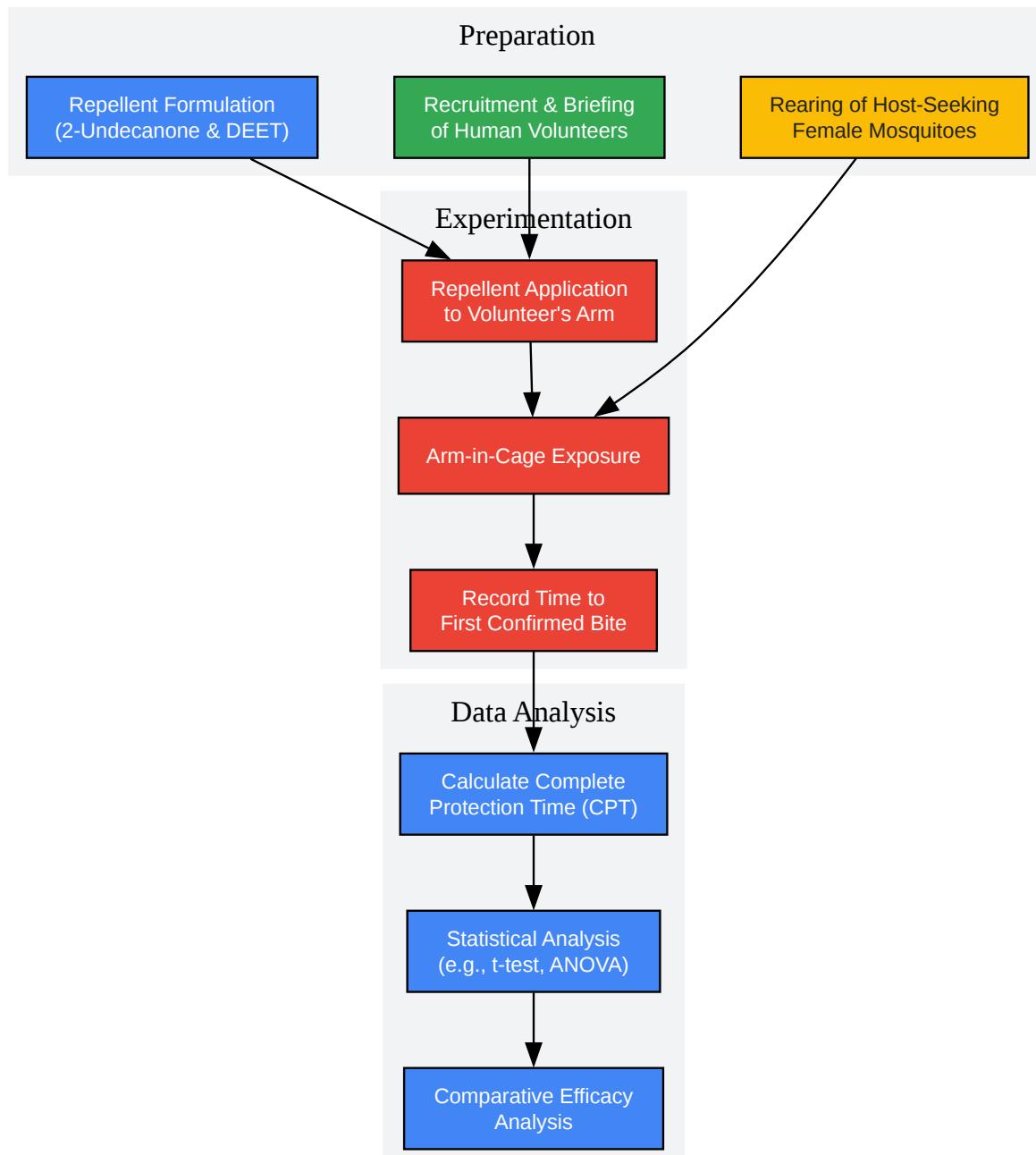
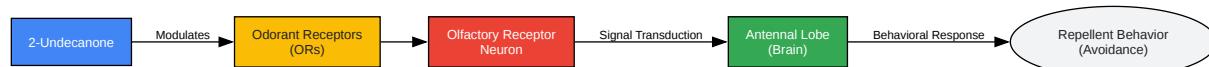


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Caption: DEET's proposed olfactory signaling pathway in insects.

2-Undecanone Signaling Pathway

The precise signaling pathway for 2-undecanone is less characterized than that of DEET. However, it is understood to act as a repellent by modulating the function of insect odorant receptors, thereby disrupting their ability to detect host cues.[\[12\]](#)



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References

- 1. CA2441295C - Method of repelling mosquitoes and ticks using 2-undecanone, 2-tridecanone and/or mixtures thereof - Google Patents [patents.google.com]
- 2. ewg.org [ewg.org]
- 3. acs.org [acs.org]
- 4. Arm-In-Cage test – Biogents AG [eu.biogents.com]
- 5. microbe-investigations.com [microbe-investigations.com]
- 6. contractlaboratory.com [contractlaboratory.com]
- 7. A critical review of current laboratory methods used to evaluate mosquito repellents - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Odour receptors and neurons for detection of DEET and new insect repellents - PMC [pmc.ncbi.nlm.nih.gov]
- 10. chemconnections.org [chemconnections.org]
- 11. researchgate.net [researchgate.net]
- 12. benchchem.com [benchchem.com]
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